

Technical Guide: Spectroscopic Characterization of 5-Bromothiazole-2-carboxylic acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Bromothiazole-2-carboxylic acid

CAS No.: 957346-62-2

Cat. No.: B1439367

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Executive Summary & Compound Identity

5-Bromothiazole-2-carboxylic acid is a critical heteroaromatic scaffold used in the synthesis of bioactive molecules, particularly in fragment-based drug discovery (FBDD) targeting enzymes like PTPN2 and various kinases.

Critical Isomer Warning: Researchers must distinguish this compound from its regioisomer, 2-bromothiazole-5-carboxylic acid (CAS 54045-76-0), which is more commercially prevalent. The spectroscopic data presented here specifically refers to the 5-bromo-2-carboxy isomer (CAS 957346-62-2).^[1]

Feature	5-Bromothiazole-2-carboxylic acid	2-Bromothiazole-5-carboxylic acid
CAS Number	957346-62-2	54045-76-0
Structure	Br at C5, COOH at C2	Br at C2, COOH at C5
Key Proton	H4 (Adjacent to Nitrogen)	H4 (Adjacent to Nitrogen & COOH)
Availability	Specialized Synthesis Required	Common Building Block

Chemical Structure & Numbering

The thiazole ring is numbered starting from Sulfur (1).

- Position 2: Carboxylic Acid (-COOH)[\[2\]](#)[\[3\]](#)
- Position 3: Nitrogen[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Position 4: Proton (H)
- Position 5: Bromine (-Br)[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Synthesis & Preparation Context

Understanding the synthesis is vital for interpreting impurity profiles in spectroscopic data. This compound is typically synthesized via lithiation, which dictates the regiochemistry.

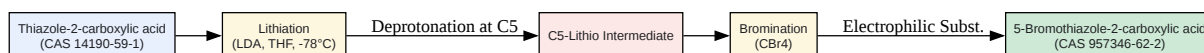
Field-Proven Synthesis Protocol

Reaction: Lithiation of thiazole-2-carboxylic acid followed by electrophilic bromination.

- Starting Material: Thiazole-2-carboxylic acid.[\[1\]](#)[\[3\]](#)[\[7\]](#)[\[10\]](#)[\[12\]](#)[\[13\]](#)
- Reagents: Lithium Diisopropylamide (LDA), Carbon Tetrabromide ([\[11\]](#))

- Conditions: THF, -78 °C.

Mechanism: The C5 proton of thiazole-2-carboxylic acid is the most acidic remaining proton. Treatment with LDA generates the C5-lithio species, which attacks the bromine source ().



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Figure 1: Synthetic pathway ensuring regioselective bromination at the C5 position.

Mass Spectrometry (MS) Analysis

Mass spectrometry provides the primary confirmation of the halogenation state.

Key Diagnostic Features[7]

- Molecular Ion: The molecular weight is approx.[1][12] 208.03 Da.[12]
- Isotopic Pattern: The presence of a single bromine atom creates a signature 1:1 doublet ratio for the molecular ion (and) due to natural abundance of (50.7%) and (49.3%).

Ion Mode	m/z Observed	Assignment	Notes
ESI (+)	207.9 / 209.9		Characteristic 1:1 intensity ratio (Br isotope pattern).
ESI (-)	205.9 / 207.9		Deprotonation of carboxylic acid.

Fragmentation Pathway (ESI):

- Decarboxylation: Loss of (44 Da) is a common primary fragmentation, leading to the 5-bromothiazole cation ().
- Debromination: Subsequent loss of Br is possible but less common in soft ionization unless high collision energy is applied.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the definitive tool for structural elucidation. The lack of symmetry and specific chemical shifts distinguish it from the 2-bromo-5-carboxy isomer.

NMR (Proton)

Solvent: DMSO-

(Recommended for solubility of carboxylic acids).[9]

Signal (ppm)	Multiplicity	Integration	Assignment	Structural Logic
13.5 - 14.0	Broad Singlet	1H	-COOH	Acidic proton; shift varies with concentration/water content.
8.20 - 8.50	Singlet	1H	H4 (Ar-H)	The sole aromatic proton. Deshielded by the adjacent Nitrogen (N3) and the electron-withdrawing 2-COOH group.

Differentiation from Isomer:

- 5-Bromo-2-carboxy (Target): H4 is adjacent to N and C-Br. Shift

ppm.[\[7\]](#)

- 2-Bromo-5-carboxy (Isomer): H4 is adjacent to N and C-COOH. Shift is typically slightly upfield or similar, but coupling patterns in derivatives differ. The key is the absence of coupling (singlet) and the specific shift environment.

NMR (Carbon)

Solvent: DMSO-

[\[6\]](#)[\[8\]](#)

Signal (ppm)	Type	Assignment	Electronic Environment
160.0 - 165.0		C=O (Acid)	Carbonyl carbon.
155.0 - 160.0		C2	Quaternary carbon attached to N, S, and COOH. Highly deshielded.
140.0 - 145.0		C4	Aromatic CH adjacent to Nitrogen.
110.0 - 115.0		C5	Attached to Br. Shielded relative to other carbons due to the "Heavy Atom Effect" of Bromine.

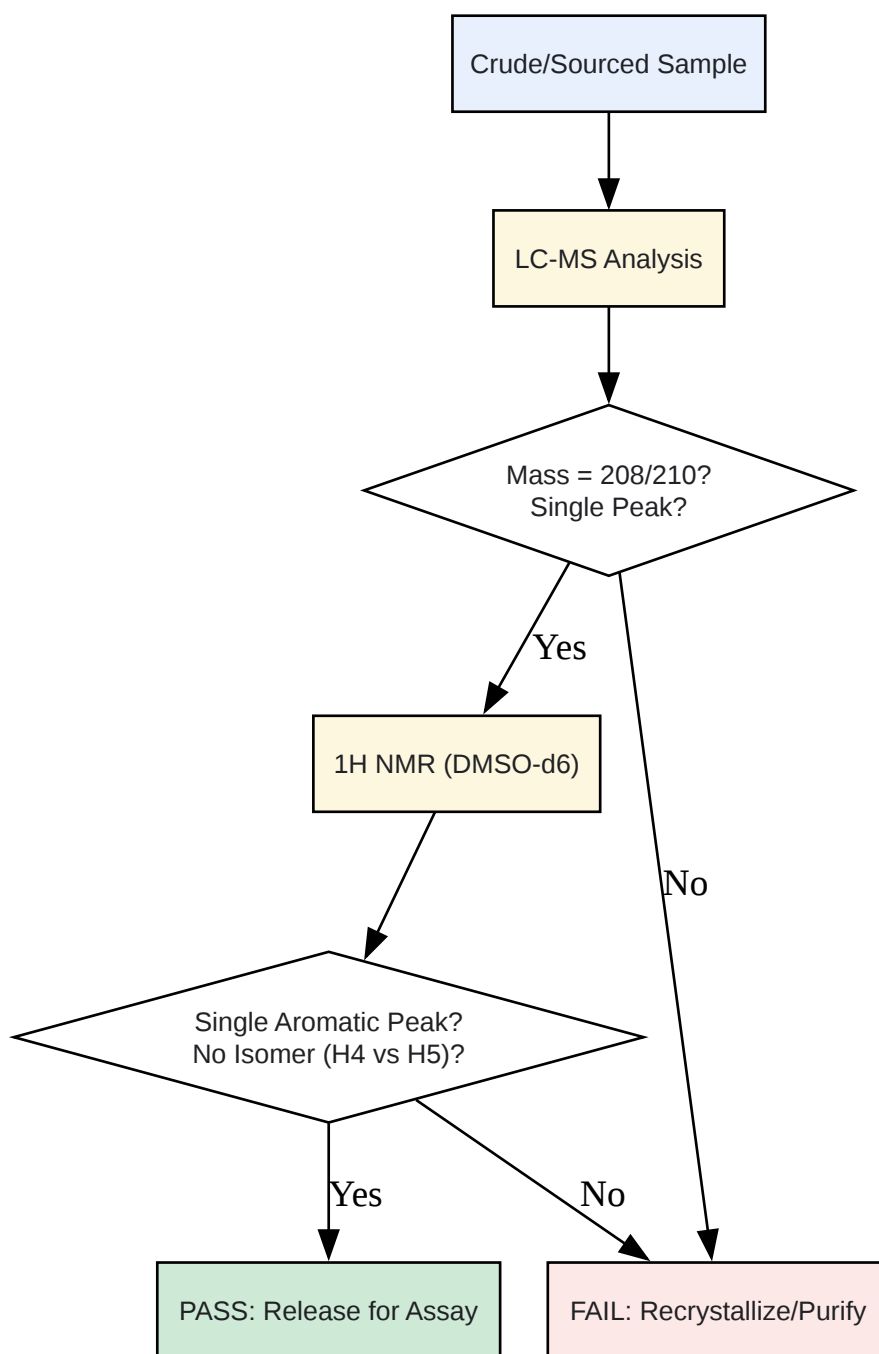
Infrared (IR) Spectroscopy

IR is used primarily for fingerprinting and confirming the carboxylic acid functionality.

Wavenumber ()	Vibration Mode	Functional Group	Description
3300 - 2500	O-H Stretch	Carboxylic Acid	Very broad, often centering ~3000 .
1680 - 1720	C=O Stretch	Carbonyl	Strong, sharp peak characteristic of conjugated acids.
1500 - 1550	C=N / C=C Stretch	Thiazole Ring	Aromatic ring skeletal vibrations.
600 - 700	C-Br Stretch	Alkyl/Aryl Halide	Fingerprint region confirmation of bromination.

Quality Control & Purity Assessment

When sourcing or synthesizing this compound, the following QC workflow is recommended to ensure integrity.



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Figure 2: Quality control decision tree for validating **5-Bromothiazole-2-carboxylic acid**.

Common Impurities

- Thiazole-2-carboxylic acid: Starting material. Detected by the presence of two aromatic doublets (H4/H5) in NMR.

- Regioisomer (2-bromo-5-carboxy): Rare in direct synthesis but possible if starting material was contaminated. Detected by slight shift differences in H4.

References

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- To cite this document: BenchChem. [Technical Guide: Spectroscopic Characterization of 5-Bromothiazole-2-carboxylic acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1439367/docs#technical-guide-spectroscopic-characterization-of-5-bromothiazole-2-carboxylic-acid>]

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